Thermodynamic Properties of 4-Chlorobenzyl Methyl Sulfide: A Technical Characterization Guide

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Compound of Interest

Compound Name:	*4-CHLOROBENZYL METHYL SULFIDE*
CAS No.:	*5925-82-6*
Cat. No.:	*B1594841*

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Executive Summary & Compound Identity

4-Chlorobenzyl methyl sulfide (also known as 1-chloro-4-[(methylthio)methyl]benzene) serves as a lipophilic building block in medicinal chemistry.[1] Accurate thermodynamic data—specifically heat capacity (

), enthalpy of fusion (

), and standard molar enthalpy of formation (

)—are prerequisites for determining its chemical stability and optimizing the energy efficiency of its synthesis.[1]

This guide details the experimental protocols and theoretical frameworks required to generate a complete thermodynamic profile, synthesizing methodologies from precision adiabatic calorimetry and oxygen bomb combustion.

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Chemical Identity Table

Property	Specification
IUPAC Name	1-Chloro-4-[(methylthio)methyl]benzene
CAS Registry Number	5925-82-6
Molecular Formula	
Molar Mass	172.68 g/mol
Physical State (RT)	Liquid / Low-melting Solid (dependent on purity)
Boiling Point	129.5 °C (at 14 Torr)
Density	1.24 g/cm³

Experimental Framework: Precision Calorimetry

To ensure data integrity, thermodynamic characterization must follow a strict sequential workflow. The presence of sulfur and chlorine introduces specific complexities in combustion analysis that must be managed to prevent calorimeter corrosion and data errors.

Sample Purification (The Pre-requisite)

Thermodynamic data is only as reliable as the sample purity.[1] Impurities cause "pre-melting" effects that distort heat capacity curves near the fusion point.

- Protocol: Synthesized crude material must undergo vacuum distillation followed by fractional crystallization.
- Validation: Purity should be verified via Gas Chromatography (GC) to

  mass fraction.[1]
- Water Content: Karl Fischer titration is mandatory; moisture traces significantly skew combustion energy results.

Adiabatic Calorimetry (Heat Capacity & Fusion)

Adiabatic calorimetry is the gold standard for determining low-temperature heat capacity (

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) and phase transition properties.[1]

Operational Principle: The sample is maintained under strict adiabatic conditions (where heat exchange

between the calorimeter vessel and its shield).[1] Energy is added in discrete pulses, and the temperature rise is measured.

Step-by-Step Protocol:

- Loading: Load ~5g of degassed, purified sample into a gold-plated copper calorimetric vessel.
- Sealing: Seal under a helium atmosphere (10 kPa) to facilitate thermal equilibrium.
- Cooling: Cool the system to 80 K using liquid nitrogen.
- Measurement: Apply electrical energy (

) in steps, measuring the temperature rise (

).
  - Formula:

    [1]
  - Note:

    is the heat capacity of the empty vessel (determined previously).[1]
- Fusion Analysis: Near the melting point, reduce heating steps to 0.1 K to accurately map the enthalpy of fusion (

).

Combustion Calorimetry (Enthalpy of Formation)

Determining

for sulfur/chlorine compounds requires a rotating oxygen bomb calorimeter to ensure complete absorption of acidic combustion products.[1]

The Reaction:

[1]

Critical Protocol Adjustments:

- Bomb Lining: Use a platinum-lined bomb to resist corrosion from

  and

  .
- Combustion Aid: If the sample is difficult to ignite, use a primer (e.g., benzoic acid) or a combustion aid (e.g., paraffin oil).[1]
- Rotation: The bomb must rotate during combustion to wash the walls with the pre-added water (

  mL), ensuring all

  converts to

  and

  to

  .

Visualization: Characterization Workflows

The Thermodynamic Profiling Pipeline

This diagram illustrates the logical flow from raw material to derived thermodynamic functions.

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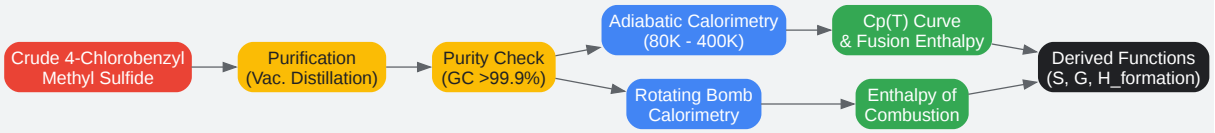

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Figure 1: Sequential workflow for the thermodynamic characterization of organic sulfides.

Hess Law Cycle for Formation Enthalpy

Calculating

requires a precise thermochemical cycle, correcting for the standard states of Sulfur and Chlorine.

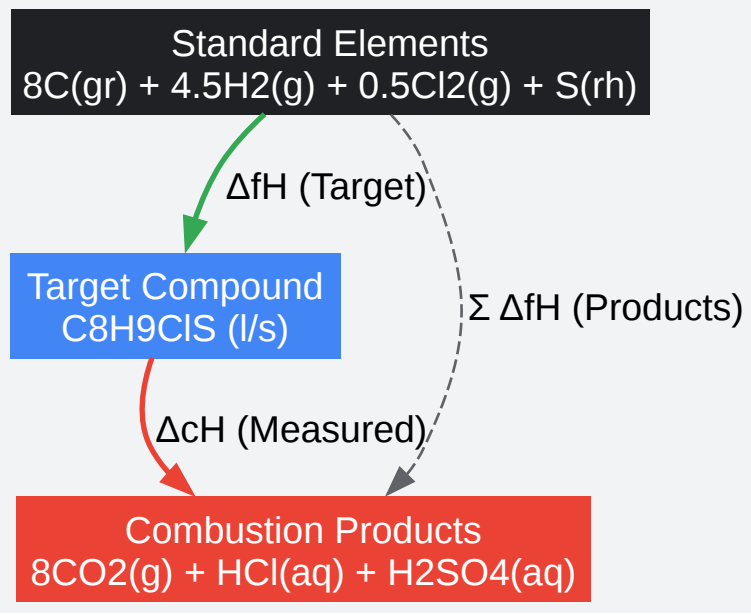

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Figure 2: Thermochemical cycle relating combustion data to the enthalpy of formation.

Data Analysis & Derived Functions

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Once experimental data is collected, the following equations are used to derive the standard thermodynamic functions.

Enthalpy of Combustion ( )

The standard molar enthalpy of combustion is calculated from the bomb energy equivalent (

) and the corrected temperature rise (

):

[1]

- Correction (

  ): Must account for the formation of nitric acid (from residual

  in the bomb) and the dilution of

  .
- : Change in moles of gas species during combustion.

Standard Molar Enthalpy of Formation ( )

Using Hess's Law (as visualized in Figure 2):

[1]

- Note: Use authoritative values for

  of

  ,

  ,

  , and

  .[1]

Entropy and Gibbs Energy

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From the adiabatic heat capacity data (

), the absolute entropy (

) is calculated by integration:

[1][2]

- Low-T Extrapolation: Below 80 K, use the Debye

  law to extrapolate to 0 K.

Finally, the Standard Molar Gibbs Energy of Formation (

) is derived:

[1]

Application in Drug Development

Understanding these properties is not merely academic; it dictates the handling and stability of the intermediate.

- Thermal Stability: The melting point and enthalpy of fusion determine the maximum processing temperature before phase changes occur, which can affect flow properties in automated reactors.
- Reaction Safety:

  is essential for calculating the Heat of Reaction (

) when coupling this sulfide with other moieties. This allows process engineers to size cooling jackets correctly and prevent thermal runaways.
- Purity Standards: The "fractional melting" technique in adiabatic calorimetry provides a purity certification often more sensitive than HPLC for detecting eutectic impurities.

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